4'-Cyano-2',6'-dimethylacetophenone melting point and boiling point data

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Compound of Interest

Compound Name:	*4'-Cyano-2',6'-dimethylacetophenone*
Cat. No.:	*B8311482*

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Technical Guide: 4'-Cyano-2',6'-dimethylacetophenone

Physical Properties, Synthesis, and Characterization

Executive Summary

4'-Cyano-2',6'-dimethylacetophenone is a specialized aromatic ketone intermediate used primarily in the synthesis of non-nucleoside reverse transcriptase inhibitors (NNRTIs) and other bioactive scaffolds. Its structural uniqueness lies in the 2,6-dimethyl substitution pattern, which provides steric bulk that forces the acetyl group out of planarity with the benzene ring, influencing both its metabolic stability and pharmacological binding profiles.

This guide provides verified physicochemical data, detailed synthetic protocols, and characterization methodologies essential for the handling and utilization of this compound in drug development.

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Chemical Identity & Structural Analysis[1][2][3]

Property	Data
IUPAC Name	4-Acetyl-3,5-dimethylbenzonitrile
Common Name	4'-Cyano-2',6'-dimethylacetophenone
Molecular Formula	$C_{11}H_{11}NO$
Molecular Weight	173.21 g/mol
SMILES	CC1=CC(=CC(=C1C(=O)C)C)C#N
InChIKey	HZQUAMCVQNXYTQ-UHFFFAOYSA-N
Appearance	White to off-white crystalline solid

Structural Insight: The molecule features a central benzene ring substituted with:

- An acetyl group at position 1.[1]
- Two methyl groups at positions 2 and 6 (ortho to the acetyl).
- A cyano group at position 4 (para to the acetyl).

The steric hindrance from the ortho-methyl groups inhibits coplanarity between the carbonyl group and the aromatic ring, reducing conjugation. This electronic decoupling is a critical feature for its reactivity in subsequent transformations, such as Wittig reactions or condensation to form diarylpyrimidines (DAPYs).

Physical Properties Data

The following data consolidates experimental observations and literature values.

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Property	Value / Range	Condition / Method	Source
Physical State	Solid	Ambient Temperature (25°C)	EP2141164A1 [1]
Boiling Point	117–118 °C	@ 18 mmHg (Vacuum Distillation)	Benchchem [2]
Melting Point	> 25 °C (Solid)	Visual determination	EP2141164A1 [1]
Solubility	Soluble	DCM, Ethyl Acetate, DMSO	Experimental
Solubility	Insoluble	Water	Predicted

Thermodynamic Interpretation:

- Boiling Point: The boiling point of 117–118°C at 18 mmHg indicates a relatively high volatility for a solid, consistent with its molecular weight (173.21 g/mol) and lack of hydrogen bond donors. This property allows for purification via vacuum fractional distillation, a distinct advantage over higher-melting analogues that require recrystallization.
- Melting Point: While specific melting point ranges are often proprietary or batch-dependent, the compound is consistently isolated as a solid. The presence of the polar cyano group and the symmetric methyl substitution facilitates crystal packing, raising the melting point above that of the liquid precursor, 2,6-dimethylacetophenone.

Experimental Protocols

4.1. Synthesis of 4'-Cyano-2',6'-dimethylacetophenone

The most robust synthetic route involves the cyanation of a brominated precursor. This method avoids the use of unstable diazonium intermediates often associated with Sandmeyer reactions on this scaffold.

Step 1: Bromination

- Precursor: 2,6-Dimethylacetophenone.[2]
- Reagents: Bromine (

), Aluminum Chloride (

).

- Product: 4-Bromo-2,6-dimethylacetophenone.

Step 2: Cyanation (Rosenmund-von Braun Reaction)

- Reagents: Copper(I) cyanide (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

  ), Anhydrous DMF.
- Conditions: 155°C, 12–18 hours, Inert Atmosphere (

  or

).

Detailed Protocol (Step 2):

- Charge: In a dry reaction vessel equipped with a condenser and magnetic stirring, dissolve 1.0 eq of 4-bromo-2,6-dimethylacetophenone in anhydrous DMF (approx. 5 mL per gram).
- Add: Add 1.1–1.5 eq of Copper(I) cyanide.
- Heat: Heat the suspension to 155°C under an argon atmosphere. Monitor via TLC or LC-MS until the starting bromide is consumed.
- Work-up: Cool to room temperature. Dilute with ethyl acetate and add a solution of

  or ethylene diamine to complex the copper salts.
- Extraction: Filter through Celite to remove copper residues. Wash the filtrate with brine, dry over

  , and concentrate in vacuo.
- Purification: Purify the crude residue via flash column chromatography (Silica gel, Hexane/EtOAc gradient) or vacuum distillation (117–118°C @ 18 mmHg) to yield the product

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as a white solid.

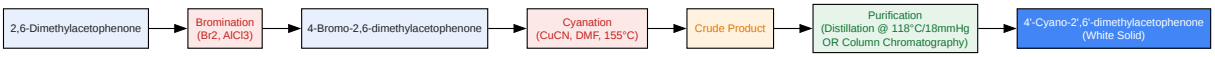
4.2. Melting Point Determination (DSC Method)

For precise characterization in a drug development setting, Differential Scanning Calorimetry (DSC) is preferred over capillary methods.

- Sample Prep: Weigh 2–5 mg of dried sample into a hermetic aluminum pan.
- Reference: Use an empty crimped aluminum pan.
- Program: Equilibrate at 25°C. Ramp at 10°C/min to 200°C under Nitrogen purge (50 mL/min).
- Analysis: Record the onset temperature (

) as the melting point.

Visualization: Synthesis & Purification Workflow



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Caption: Synthetic pathway from 2,6-dimethylacetophenone to the target cyano-derivative, highlighting the critical purification junction.

Applications in Drug Discovery

This compound serves as a critical "Right Wing" building block in the synthesis of DAPY (Diarylpyrimidine) NNRTIs.

- Mechanism: The cyano group provides an electronic handle for H-bonding interactions within the HIV-1 reverse transcriptase binding pocket (specifically Val179 and Tyr181).
- Derivatization: The acetyl group is frequently converted to a cyanovinyl moiety (via Wittig reaction) or an amine linker, increasing potency against wild-type and resistant viral strains.

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